

Technical Guide: 2-(3-Methylcyclohexyl)acetic acid methyl ester

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Compound of Interest

Compound Name: Methyl 2-(3-methylcyclohexyl)acetate

Cat. No.: B13186528

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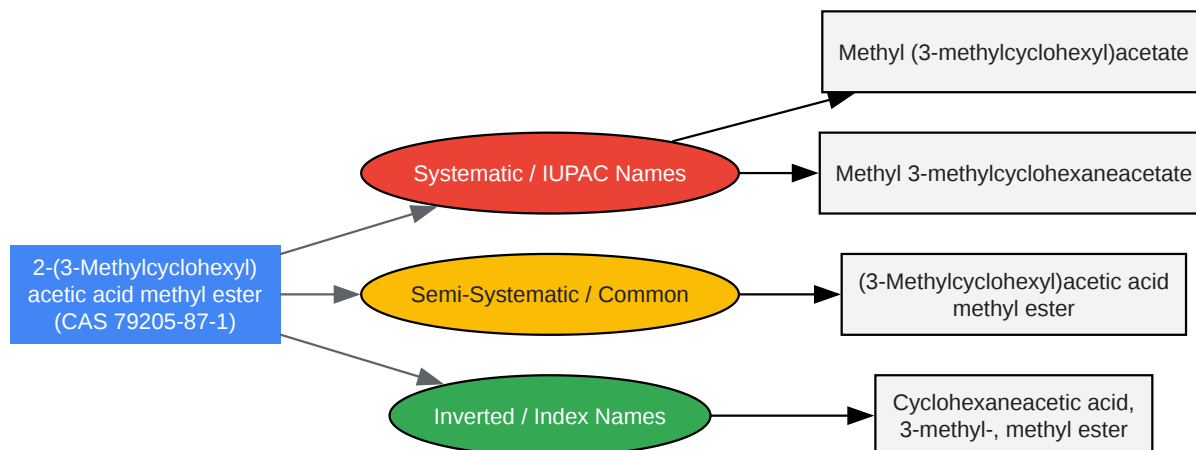
Chemical Identity & Nomenclature

Target Molecule: 2-(3-Methylcyclohexyl)acetic acid methyl ester CAS Registry Number: 79205-87-1 Molecular Formula: $C_{10}H_{18}O_2$ Molecular Weight: 170.25 g/mol

This compound belongs to the family of cyclohexylacetic acid derivatives. It is structurally characterized by a cyclohexane ring substituted at the 3-position with a methyl group and at the 1-position with a methyl acetate side chain.

Synonym Hierarchy

To facilitate database searching and regulatory compliance, the following synonym mapping classifies names by their utility.



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Figure 1: Nomenclature hierarchy mapping systematic and registry-based identifiers.

Physical & Chemical Properties

As a saturated ester, the molecule exhibits stability against oxidation compared to its unsaturated counterparts. The presence of the 3-methyl substituent introduces stereoisomerism (cis/trans), which significantly impacts its olfactory profile and physical constants.

Property	Value / Description	Note
Appearance	Colorless to pale yellow liquid	Typical of saturated aliphatic esters
Odor Profile	Fruity, Green, Pear-like, Waxy	Analogous to methyl cyclohexylacetate
Density	~0.94 - 0.96 g/cm ³	Estimated based on structural analogs
Boiling Point	~215 - 225 °C (at 760 mmHg)	Extrapolated from parent acid
Solubility	Soluble in alcohols, oils; Insoluble in water	Lipophilic character
Flash Point	> 90 °C	High flash point due to MW

Stereochemistry

The molecule exists as a mixture of cis- and trans- diastereomers.

- Cis-isomer: The methyl group and the acetic acid side chain are on the same side of the ring plane.
- Trans-isomer: The substituents are on opposite sides.
- Note: In fragrance chemistry, the cis/trans ratio often dictates the diffusive power and tenacity of the odorant.

Synthesis & Production Methodologies

Two primary pathways are employed for the synthesis of 2-(3-Methylcyclohexyl)acetic acid methyl ester. The choice depends on raw material availability (aromatic vs. aliphatic precursors).

Route A: Catalytic Hydrogenation of Aromatic Precursors

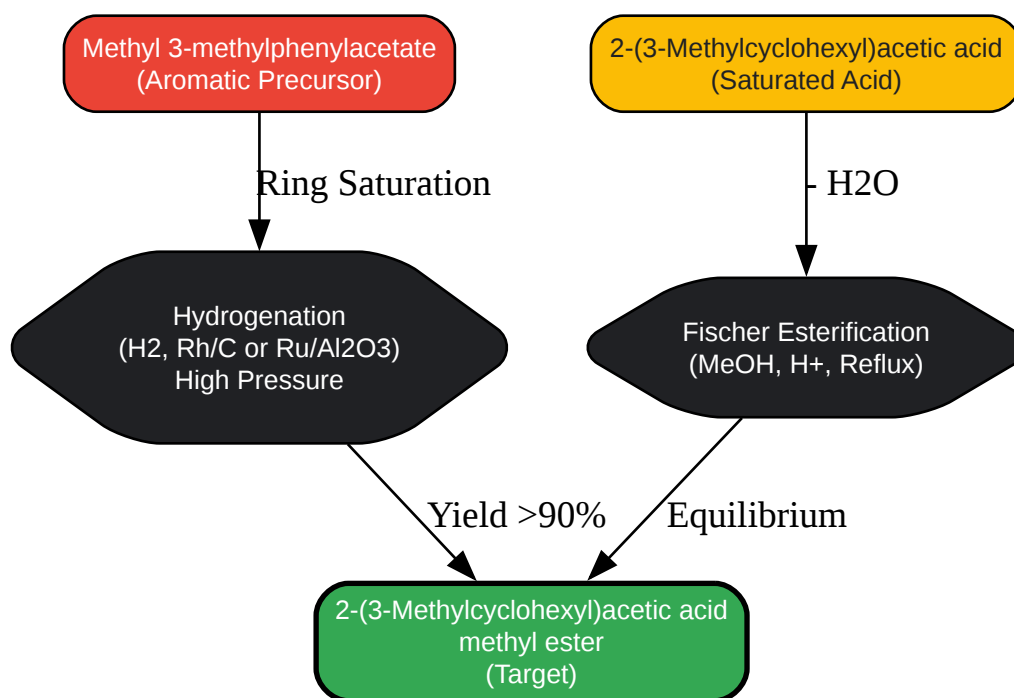
This is the preferred industrial route due to the availability of m-tolylacetic acid derivatives. It involves the reduction of the aromatic ring while preserving the ester functionality.

- Precursor: Methyl 3-methylphenylacetate (Methyl m-tolylacetate).
- Catalyst: Rhodium on Carbon (Rh/C) or Ruthenium on Alumina (Ru/Al₂O₃).
- Conditions: High pressure (50–100 bar H₂), moderate temperature (60–100°C).
- Mechanism: Heterogeneous catalytic hydrogenation.

Route B: Direct Esterification

Used when the saturated acid is already available or synthesized via other means (e.g., homologation).

- Precursor: 2-(3-Methylcyclohexyl)acetic acid (CAS 67451-76-7).
- Reagent: Methanol (excess).
- Catalyst: Sulfuric acid (H₂SO₄) or p-Toluenesulfonic acid (pTSA).
- Mechanism: Fischer Esterification.



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Figure 2: Comparative synthesis pathways showing aromatic reduction (left) and direct esterification (right).

Applications in Research & Development

Fragrance & Flavor Chemistry

The compound serves as a modifier in fruity and green accords.

- **Role:** Provides a "lift" to floral bouquets and adds naturalism to pear, apple, and tropical fruit notes.
- **Stability:** Excellent stability in soaps and detergents due to the absence of the aromatic ring (non-discoloring) and conjugated double bonds.

Pharmaceutical Intermediate

The cyclohexane ring scaffold is a common pharmacophore. This ester serves as a versatile building block:

- Chiral Synthon: Enzymatic hydrolysis can yield enantiomerically pure (3-methylcyclohexyl)acetic acid, used in the synthesis of bioactive molecules targeting GPCRs.
- Reduction: Can be reduced to the corresponding alcohol, 2-(3-methylcyclohexyl)ethanol, a potential surfactant or further intermediate.

Analytical Characterization (QC Protocols)

To ensure identity and purity, the following analytical signatures are standard.

Gas Chromatography - Mass Spectrometry (GC-MS)

- Molecular Ion: m/z 170 (weak or absent).
- Base Peak: m/z 74 (McLafferty rearrangement of methyl esters: $[\text{CH}_2=\text{C}(\text{OH})\text{OCH}_3]^+$).
- Fragment Ions:
 - m/z 97 (Methylcyclohexyl cation).
 - m/z 55 (Cyclohexenyl fragment).
- Isomer Separation: Capillary columns (e.g., DB-5 or DB-Wax) will typically resolve the cis and trans isomers, with the trans isomer generally eluting later on polar phases.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 3.66 (s, 3H, $-\text{OCH}_3$).
 - δ 2.20 (d, 2H, $-\text{CH}_2-\text{CO}-$).
 - δ 0.90 (d, 3H, $-\text{CH}_3$).
 - Multiplets at δ 0.8–1.8 representing the cyclohexane ring protons.

References

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